Addressing low signal-to-noise ratio in Miraluma imaging

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*Miraluma*
Cat. No.:	*B1197983* Get Quote

Miraluma Imaging Technical Support Center

Welcome to the technical support center for **Miraluma**™ (Technetium Tc99m Sestamibi) imaging. This resource is designed for researchers, scientists, and drug development professionals to help address common challenges encountered during experiments, with a specific focus on troubleshooting and resolving issues related to low signal-to-noise ratio (SNR).

Frequently Asked Questions (FAQs)

Q1: What is **Miraluma** and how does it work?

Miraluma™ is a radiopharmaceutical agent, Technetium Tc99m Sestamibi, used in a diagnostic imaging procedure known as scintimammography or molecular breast imaging.[1] After intravenous injection, it accumulates in tissues with high metabolic activity and mitochondrial density, which can be characteristic of malignant tissues.[2] The Technetium-99m isotope emits gamma rays that are detected by a gamma camera to create an image.[3]

Q2: What is the signal-to-noise ratio (SNR) and why is it important in **Miraluma** imaging?

The signal-to-noise ratio (SNR) is a measure that compares the level of the desired signal (photons emitted from the target tissue) to the level of background noise (random statistical fluctuations and scattered radiation). A high SNR is crucial for good image quality, as it allows for the clear distinction of target lesions from surrounding healthy tissue. Low SNR can result in

grainy images, potentially obscuring small or low-contrast lesions and leading to diagnostic uncertainty.

Q3: What are the primary causes of low SNR in **Miraluma** imaging?

Low SNR in **Miraluma** imaging can stem from a variety of factors, which can be broadly categorized as patient-related, procedural, or equipment-related. These include insufficient injected dose, short acquisition times, patient motion during the scan, suboptimal collimator choice, and high background uptake in surrounding tissues.

Troubleshooting Guide: Low Signal-to-Noise Ratio

This guide provides a systematic approach to identifying and resolving the root causes of low SNR in your **Miraluma** imaging experiments.

Problem: The resulting images have a grainy appearance and poor lesion-to-background contrast.

Step 1: Verify Acquisition Parameters

Question: Are the injected dose and acquisition time adequate?

Answer: Insufficient photon counts are a primary cause of low SNR. Verify that the administered dose and the imaging time per view are within the recommended ranges. Longer acquisition times and higher doses generally lead to improved SNR, although patient radiation exposure must be considered.

Recommended Action:

- Review your current protocol against established guidelines.

- If feasible and ethically approved, consider optimizing the trade-off between injected dose, acquisition time, and patient comfort.

- Refer to the table below for a summary of how these parameters affect image quality.

Parameter	Effect on SNR	Considerations
Injected Dose	Increasing the dose generally increases the signal, thus improving SNR.	Must be balanced with patient radiation safety (ALARA principle).
Acquisition Time	Longer acquisition times allow for the collection of more photons, leading to a higher SNR.	Can increase the likelihood of patient motion artifacts.

Step 2: Assess Patient-Related Factors

Question: Could patient motion or physiological factors be contributing to low SNR?

Answer: Patient movement during the scan can cause blurring and reduce the effective signal from a lesion. Additionally, high background uptake of the radiotracer in normal breast or surrounding tissues can increase noise and lower the contrast-to-noise ratio.

Recommended Action:

- Ensure the patient is positioned comfortably and securely to minimize motion. Prone positioning can help immobilize the breast.

- Review patient history for factors that might influence tracer uptake, such as recent biopsy, which can cause inflammation and non-specific uptake. It is recommended to delay imaging for 4-6 weeks after a core or excisional biopsy.

Step 3: Evaluate Equipment and Collimator Selection

Question: Is the gamma camera and collimator setup optimized for **Miraluma** imaging?

Answer: The choice of collimator is a critical factor that influences both sensitivity (the number of photons detected) and spatial resolution. A high-resolution collimator will provide sharper images but will have lower sensitivity, potentially leading to lower SNR if the acquisition time is not extended. Conversely, a high-sensitivity collimator may result in a less noisy image at the expense of spatial resolution.

Recommended Action:

- Perform regular quality control checks on the gamma camera to ensure it is functioning correctly.

- Select a collimator that provides the best balance of sensitivity and resolution for your specific imaging task. For detecting small lesions, a high-resolution collimator is often preferred, but this may necessitate a longer acquisition time.

- The table below compares different types of collimators.

Collimator Type	Primary Characteristic	Impact on SNR	Best Use Case
Low-Energy High-Resolution (LEHR)	High spatial resolution, lower sensitivity.	Can lead to lower SNR if acquisition time is short.	Detecting small lesions where detail is critical.
Low-Energy All-Purpose (LEAP) / General Purpose (GP)	Balanced sensitivity and resolution.	Generally provides a good balance for SNR.	Routine clinical imaging.
High-Sensitivity (HS)	High sensitivity, lower spatial resolution.	Can produce less noisy images for a given acquisition time.	Dynamic studies or when imaging time is limited.

Step 4: Review Image Processing and Reconstruction

Question: Are the image processing and reconstruction parameters optimized?

Answer: Post-acquisition processing, including the choice of filters and reconstruction algorithms, can significantly impact the final image SNR. Applying appropriate filters can reduce noise, but excessive smoothing can blur the image and reduce the visibility of small details.

Recommended Action:

- Experiment with different filter settings (e.g., Gaussian filters) to find the optimal balance between noise reduction and preservation of image detail.

- If using iterative reconstruction algorithms, ensure that the number of iterations and subsets is optimized, as too many iterations can amplify noise.

Experimental Protocols

Protocol 1: Phantom Study for Optimizing Acquisition Parameters

Objective: To determine the optimal injected dose and acquisition time to achieve a target SNR for a specific lesion size and contrast.

Materials:

- Breast phantom with fillable spheres of various sizes to simulate lesions.

- Technetium-99m Sestamibi.

- Gamma camera with a selection of collimators (e.g., LEHR, LEAP).

- Image analysis software capable of calculating SNR.

Methodology:

- Phantom Preparation:

  - Fill the background of the breast phantom with a solution of Tc-99m Sestamibi to simulate background tissue uptake.

  - Fill the lesion spheres with a higher concentration of Tc-99m Sestamibi to achieve a known lesion-to-background ratio (e.g., 5:1 or 10:1).

- Image Acquisition:

  - Mount the phantom on the imaging system.

  - Acquire a series of images, varying one parameter at a time (e.g., acquisition time) while keeping others constant. For example, acquire images at 2, 5, 8, and 10 minutes per view.

- Repeat the acquisitions with different simulated injected doses by adjusting the initial activity concentration.

- Image Analysis:

  - For each acquired image, draw regions of interest (ROIs) over a simulated lesion and an adjacent background area.

  - Calculate the mean signal intensity within the lesion ROI and the standard deviation of the background ROI.

  - Calculate the SNR using the formula: SNR = (Mean Lesion Signal - Mean Background Signal) / Standard Deviation of Background.

- Data Evaluation:

  - Tabulate the SNR values for each combination of acquisition time and dose.

  - Determine the minimum parameters required to achieve the desired SNR for detecting the smallest lesion of interest.

Visualizations
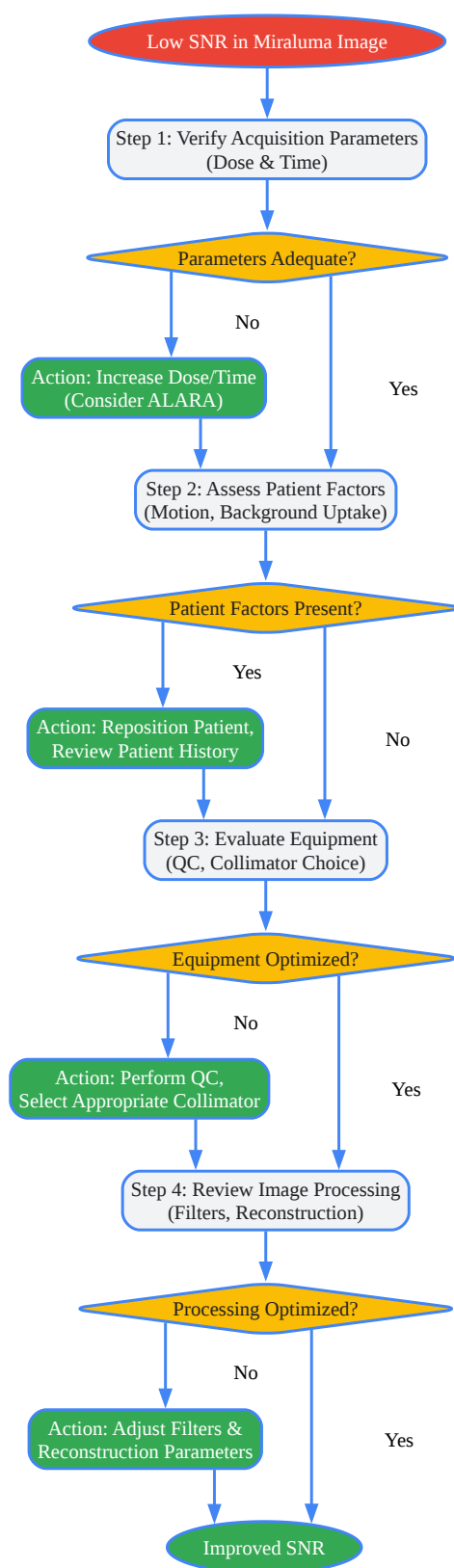
Caption: A troubleshooting workflow for addressing low SNR in **Miraluma** imaging.
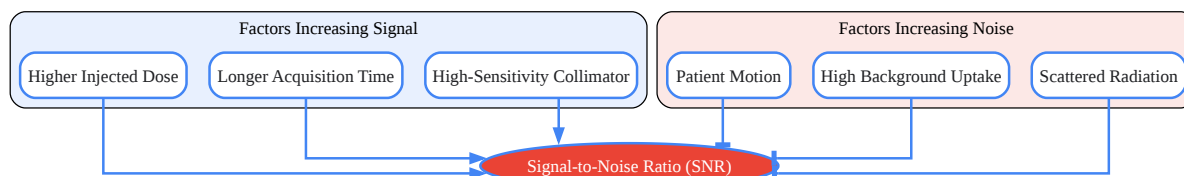
Caption: Key factors influencing the signal-to-noise ratio in **Miraluma** imaging.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Initial experience with a SiPM-based PET/CT scanner: influence of acquisition time on image quality - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Comparison of Image Quality of Different Radionuclides Technetium-99m, Samarium-153, and Iodine-123 - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Review of SPECT collimator selection, optimization, and fabrication for clinical and preclinical imaging - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Addressing low signal-to-noise ratio in Miraluma imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197983#addressing-low-signal-to-noise-ratio-in-miraluma-imaging]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com